

# An In-depth Technical Guide to tert-butyl (2-bromophenyl)carbamate

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## Compound of Interest

**Compound Name:** *N*-(*tert*-Butoxycarbonyl)-2-bromoaniline

**Cat. No.:** B1336153

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of tert-butyl (2-bromophenyl)carbamate, a key intermediate in organic synthesis. The document details its chemical structure, physical and spectroscopic properties, a standard experimental protocol for its synthesis, and its relevance in the broader context of medicinal chemistry.

## Chemical Structure and Properties

Tert-butyl (2-bromophenyl)carbamate, also known as N-Boc-2-bromoaniline, is an organic compound featuring a carbamate functional group.<sup>[1]</sup> The tert-butyl group provides steric hindrance and influences its reactivity and solubility, while the 2-bromophenyl moiety introduces a bromine atom that can be utilized in further chemical transformations.<sup>[1]</sup> This compound is typically a white to off-white solid at room temperature and is soluble in organic solvents like dichloromethane and ethyl acetate, with lower solubility in water.<sup>[1]</sup>

## Identifiers and Molecular Details

Property	Value
IUPAC Name	tert-butyl N-(2-bromophenyl)carbamate
Synonyms	N-Boc-2-bromoaniline
CAS Number	78839-75-5
Molecular Formula	C <sub>11</sub> H <sub>14</sub> BrNO <sub>2</sub>
Molecular Weight	272.14 g/mol
Canonical SMILES	CC(C)(C)OC(=O)NC1=CC=CC=C1Br
InChI	InChI=1S/C11H14BrNO2/c1-11(2,3)15-10(14)13-9-7-5-4-6-8(9)12/h4-7H,1-3H3,(H,13,14)

## Physical and Spectroscopic Data

Property	Value
Physical State	White to off-white solid
Melting Point	Not available
Boiling Point	Not available
Solubility	Soluble in dichloromethane and ethyl acetate; less soluble in water. <a href="#">[1]</a>
<sup>1</sup> H NMR	Spectral data available from suppliers. <a href="#">[2]</a> <a href="#">[3]</a>
<sup>13</sup> C NMR	Spectral data available from suppliers. <a href="#">[2]</a> <a href="#">[3]</a>
IR Spectroscopy	Data available from suppliers. <a href="#">[2]</a> <a href="#">[3]</a>
Mass Spectrometry	Data available from suppliers. <a href="#">[2]</a> <a href="#">[3]</a>

## Synthesis of tert-butyl (2-bromophenyl)carbamate

The most common method for the synthesis of tert-butyl (2-bromophenyl)carbamate is the tert-butoxycarbonylation of 2-bromoaniline using di-tert-butyl dicarbonate (Boc<sub>2</sub>O). This reaction is

a standard procedure for the protection of amine functional groups in organic synthesis.

## Experimental Protocol

The following is a general experimental procedure for the N-Boc protection of an amine, which can be specifically applied to the synthesis of tert-butyl (2-bromophenyl)carbamate from 2-bromoaniline.

### Materials:

- 2-bromoaniline
- Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)
- Dry acetonitrile
- Lewis acid catalyst (e.g., yttria-zirconia based catalyst) (optional, can improve reaction rate)
- Ether
- 10% Sodium bicarbonate solution
- Water
- Brine
- Anhydrous sodium sulfate
- Petroleum ether
- Ethyl acetate

### Procedure:

- In a round-bottom flask, dissolve 2-bromoaniline (2 mmol) in dry acetonitrile (2.5 mL).
- If using a catalyst, add it to the solution (20% by weight).

- With constant stirring, add a solution of di-tert-butyl dicarbonate (2 mmol) in dry acetonitrile (1.5 mL) dropwise to the reaction mixture.
- Stir the mixture at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC). For less reactive anilines, the reaction may be heated to reflux to ensure completion.[4]
- Upon completion of the reaction, if a solid catalyst was used, filter it off and wash thoroughly with ether (50 mL).[4]
- Transfer the filtrate to a separatory funnel and wash with 10% sodium bicarbonate solution, followed by water, and then brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Evaporate the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on neutral alumina using a mixture of petroleum ether and ethyl acetate (e.g., 97:3) as the eluent to yield pure tert-butyl (2-bromophenyl)carbamate.[4]

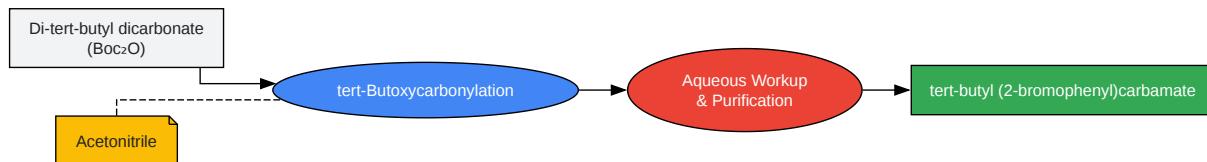
## Applications in Research and Drug Development

Carbamates, and specifically Boc-protected amines like tert-butyl (2-bromophenyl)carbamate, are of significant importance in medicinal chemistry and drug design. The Boc protecting group is widely used in peptide synthesis and other organic transformations due to its stability under various conditions and its ease of removal under acidic conditions.

Tert-butyl (2-bromophenyl)carbamate serves as a versatile building block. The bromo-substituent on the phenyl ring allows for further functionalization through cross-coupling reactions such as Suzuki-Miyaura or Buchwald-Hartwig amination. These reactions are instrumental in the synthesis of complex molecules, including active pharmaceutical ingredients (APIs). The carbamate moiety itself can act as a peptide bond surrogate, potentially improving the metabolic stability and cell permeability of drug candidates.

## Visualizations

## Synthesis Workflow



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Caption: Synthesis of tert-butyl (2-bromophenyl)carbamate.

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## References

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- 4. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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